

# Aminooxy-PEG2-bis-PEG3-BCN chemical formula and molecular weight

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## Compound of Interest

Compound Name: Aminooxy-PEG2-bis-PEG3-BCN

Cat. No.: B15073544

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## An In-depth Technical Guide on Aminooxy-PEG2-bis-PEG3-BCN

This guide provides detailed information on the chemical properties of **Aminooxy-PEG2-bis-PEG3-BCN**, a heterobifunctional linker utilized in bioconjugation and drug development.

## Chemical Properties

**Aminooxy-PEG2-bis-PEG3-BCN** is a complex molecule designed for specific chemical reactions, primarily in the field of antibody-drug conjugates (ADCs). It incorporates an aminooxy group, polyethylene glycol (PEG) spacers, and a bicyclononyne (BCN) moiety. This combination of functional groups allows for the linkage of molecules through strain-promoted alkyne-azide cycloaddition (SPAAC), a type of click chemistry.

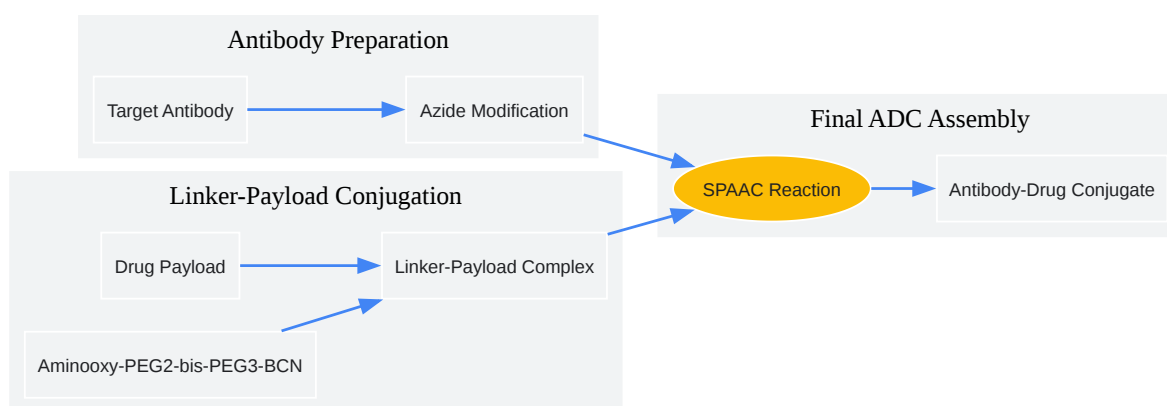
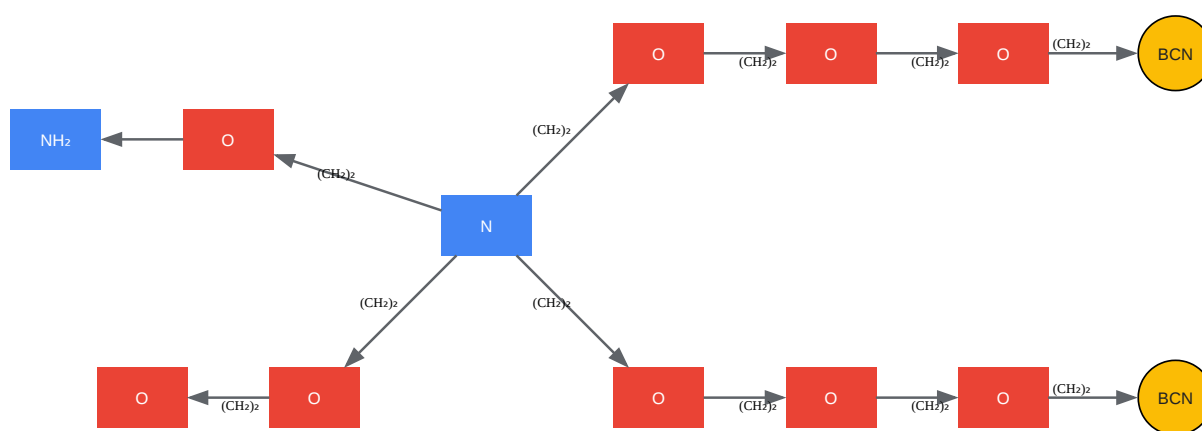
## Quantitative Data

The fundamental chemical properties of **Aminooxy-PEG2-bis-PEG3-BCN** are summarized in the table below.

Property	Value
Chemical Formula	C <sub>54</sub> H <sub>90</sub> N <sub>6</sub> O <sub>18</sub>
Molecular Weight	1111.32 g/mol

## Molecular Structure

The structure of **Aminoxy-PEG2-bis-PEG3-BCN** is characterized by a central core functionalized with an aminoxy group and two PEG-BCN arms. The PEG chains enhance the solubility and pharmacokinetic properties of the resulting conjugate. The BCN group is a strained alkyne that readily reacts with azides without the need for a catalyst.



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